

Cefpiramide (sodium) solution preparation and storage recommendations for research

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Compound of Interest

Compound Name: Cefpiramide (sodium)

Cat. No.: B11934449

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Cefpiramide (Sodium) Solution Preparation and Storage: A Technical Resource

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **Cefpiramide (sodium)** solutions for research applications. This resource includes frequently asked questions, a troubleshooting guide, detailed experimental protocols, and key stability data to ensure the integrity and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Cefpiramide stock solutions?

A1: For research purposes, Dimethyl Sulfoxide (DMSO) is the most effective and commonly used solvent for Cefpiramide.^[1] It is recommended to use fresh, anhydrous DMSO, as moisture can negatively impact the solubility of the compound.^{[1][2]} While the sodium salt of Cefpiramide is more water-soluble than the free acid form, the free acid has very low water solubility (approximately 0.0668 mg/mL).^{[1][3]}

Q2: What is the maximum achievable concentration of Cefpiramide in DMSO?

A2: A concentration of up to 100 mg/mL (163.22 mM) of Cefpiramide in DMSO can be achieved.^{[1][2]} To aid dissolution, gentle warming or brief sonication may be applied, but

overheating should be avoided.[1][4]

Q3: How should I store solid Cefpiramide powder?

A3: Solid Cefpiramide powder should be stored at -20°C, protected from light and moisture.[1]

Refer to the manufacturer's expiration date for long-term storage information.

Q4: What are the recommended storage conditions for Cefpiramide stock solutions?

A4: For optimal stability, Cefpiramide stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][5] It is advised to store the solutions under nitrogen.[5] For sensitive applications, freshly prepared solutions are always recommended as Cefpiramide in solution is susceptible to degradation.[1][6]

Q5: Is Cefpiramide stable in aqueous solutions?

A5: Cefpiramide's stability in aqueous solutions is highly dependent on the pH. It is most stable in a pH range of 4 to 7.[7][8] The degradation rate increases in strongly acidic conditions (below pH 3) and it degrades rapidly in alkaline conditions (pH 9 and higher).[7][9]

Q6: What are the primary degradation pathways for Cefpiramide?

A6: The main degradation pathways for Cefpiramide in aqueous solutions are hydrolysis and photodegradation.[7] The β -lactam ring is susceptible to hydrolysis, which is accelerated by basic conditions.[1][8] Exposure to light, especially UV light, can also lead to degradation.[7][8]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Precipitation in stock solution upon storage	- Solution concentration is too high.- Improper storage temperature.- Repeated freeze-thaw cycles.	- Ensure the concentration does not exceed the recommended maximum.- Store aliquots at -80°C for long-term stability.- Prepare single-use aliquots to avoid freeze-thaw cycles.
Solution appears discolored (yellow or brownish)	- Degradation of Cefpiramide due to exposure to light, high temperatures, or inappropriate pH.	- Protect solutions from light by using amber vials or wrapping tubes in foil.[7][8]- Prepare solutions fresh before use.- Ensure the pH of aqueous solutions is within the stable range of 4-7.[7]
Loss of antibacterial activity in experiments	- Degradation of Cefpiramide in the stock solution.- Instability in the experimental medium (e.g., high pH).	- Use a freshly prepared stock solution or a new aliquot stored at -80°C.- Verify the pH of your experimental medium and adjust if necessary to be within the stable range for Cefpiramide.
Difficulty dissolving Cefpiramide powder in DMSO	- Presence of moisture in the DMSO.- Insufficient mixing.	- Use fresh, anhydrous DMSO.[1][2]- Vortex the solution thoroughly. Gentle warming or brief sonication can also aid dissolution.[1]

Quantitative Data Summary

Table 1: Solubility of Cefpiramide

Solvent	Maximum Concentration	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (163.22 mM)[1][2]	Use of fresh, anhydrous DMSO is recommended.
Water	~0.067 mg/mL (for free acid)[1][3]	The sodium salt is more soluble.
Ethanol	Insoluble[1]	

Table 2: Storage and Stability of Cefpiramide Solutions

Form	Solvent	Storage Temperature	Duration	Notes
Solid Powder	N/A	-20°C	Refer to manufacturer's expiry date	Store sealed, protected from light and moisture.[1]
Stock Solution	DMSO	-20°C	Up to 1 month[1][5]	Aliquoting is highly recommended.
Stock Solution	DMSO	-80°C	Up to 6 months[1][5]	Optimal temperature for long-term storage.

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Cefpiramide Stock Solution in DMSO

Materials:

- **Cefpiramide (sodium)** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

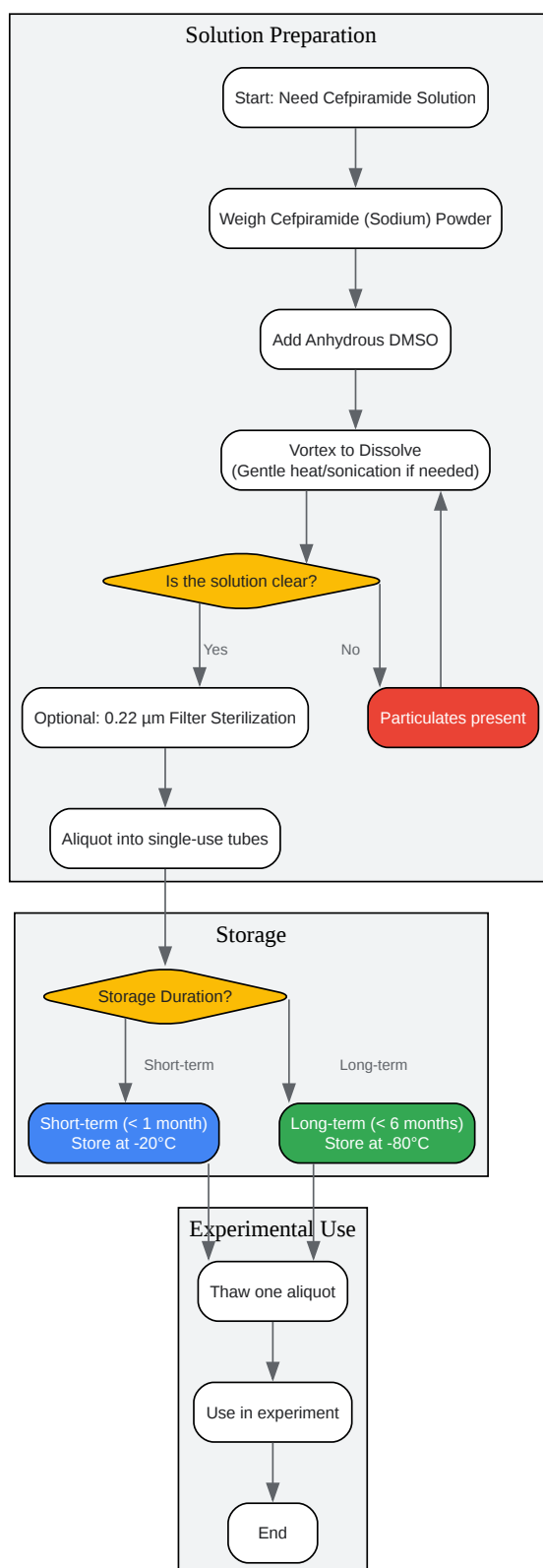
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer

Procedure:

- In a sterile environment (e.g., a laminar flow hood), allow the Cefpiramide powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of Cefpiramide powder. For example, to prepare 1 mL of a 100 mg/mL stock solution, weigh 100 mg of Cefpiramide.
- Transfer the weighed powder into a sterile tube appropriately sized for the final volume.
- Add the corresponding volume of anhydrous DMSO. For 100 mg of powder, add 1 mL of DMSO.
- Securely cap the tube and vortex the solution until the Cefpiramide powder is completely dissolved. The solution should be clear and free of particulates. If necessary, gentle warming or brief sonication can be used to aid dissolution.
- (Optional) For sterile applications such as cell culture, filter-sterilize the solution using a 0.22 μm syringe filter into a new sterile tube.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and preparation date.
- Immediately store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

[1]

Visualized Workflow



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Caption: Workflow for Cefpiramide solution preparation and storage.

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